

Application Note: Mass Spectrometry Fragmentation Analysis of Procymidox-d5

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Compound of Interest

Compound Name: Procymidox-d5

Cat. No.: B15557640

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Abstract

This application note provides a detailed protocol for the analysis of **Procymidox-d5** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). It includes information on the predicted mass spectrometry fragmentation pattern, key Multiple Reaction Monitoring (MRM) transitions, and optimized instrument parameters. A proposed fragmentation pathway is presented, supported by a visual diagram. This guide is intended to assist researchers in developing and validating robust analytical methods for the quantification of **Procymidox-d5** in various matrices.

Introduction

Procymidox, a dicarboximide fungicide, is subject to regulatory monitoring in food and environmental samples. The deuterated internal standard, **Procymidox-d5**, is essential for accurate quantification by isotope dilution mass spectrometry. Understanding the fragmentation behavior of **Procymidox-d5** is critical for developing sensitive and selective LC-MS/MS methods. This document outlines the predicted fragmentation pathway and provides a foundational protocol for its analysis.

Predicted Mass Spectrometry Fragmentation of Procymidox-d5

The structure of **Procymidox-d5**, with deuterium labeling on one of the methyl groups and the adjacent methylene group of the cyclopropane ring, leads to specific mass shifts in its fragmentation pattern compared to the unlabeled compound.

Molecular Information:

- Compound Name: **Procymidox-d5**
- Molecular Formula: $C_{13}H_6D_5Cl_2NO_2$
- Molecular Weight: 289.17 g/mol
- Unlabeled Procymidone Molecular Weight: 284.14 g/mol [\[1\]](#)

Based on the fragmentation of unlabeled Procymidone and the location of the deuterium atoms, the following fragmentation pathway for **Procymidox-d5** is proposed. The protonated molecule $[M+H]^+$ is expected at m/z 290.1.

Table 1: Predicted MRM Transitions for **Procymidox-d5**

Precursor Ion (m/z)	Product Ion (m/z)	Proposed Neutral Loss	Collision Energy (eV) (Suggested Range)	Description of Fragment
290.1	260.1	CO + H ₂	15 - 25	Loss of a carbonyl group and hydrogen, with deuterium retention on the main fragment.
290.1	129.0	C ₇ H ₆ D ₅ NO ₂	25 - 40	Cleavage yielding the deuterated cyclopropane-dicarboximide fragment.
290.1	101.0	C ₇ H ₆ D ₅ Cl ₂ O ₂	30 - 45	Fragment corresponding to the deuterated methyl-cyclopropane portion.

Experimental Protocol: LC-MS/MS Analysis of Procymidox-d5

This protocol provides a general guideline for the analysis of **Procymidox-d5**. Optimization of these parameters may be necessary for specific instrumentation and matrices.

1. Sample Preparation (General Guideline)

A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based extraction is a common and effective method for pesticide residue analysis in many sample types.

- Extraction:

- Homogenize 10 g of the sample with 10 mL of acetonitrile.
- Add the appropriate amount of **Procymidox-d5** internal standard.
- Add a QuEChERS salt packet (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate) and shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing primary secondary amine (PSA) sorbent and MgSO₄.
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 5 minutes.
 - Collect the supernatant, filter through a 0.22 μm filter, and transfer to an autosampler vial for LC-MS/MS analysis.

2. Liquid Chromatography Conditions

- LC System: Agilent 1290 Infinity II LC system or equivalent
- Column: Agilent Zorbax RRHD Eclipse Plus C18 (2.1 x 100 mm, 1.8 μm) or equivalent
- Mobile Phase A: 5 mM Ammonium Acetate in Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient:

Time (min)	%B
0.0	5
1.0	5
8.0	95
10.0	95
10.1	5

| 12.0 | 5 |

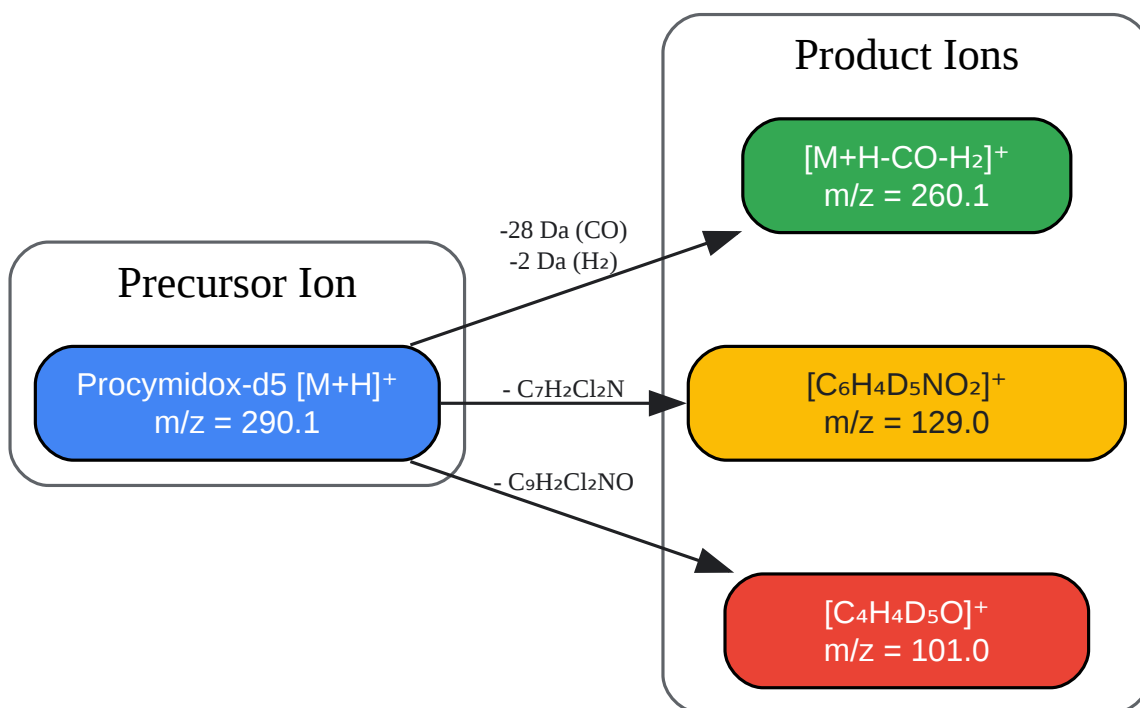
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL

3. Mass Spectrometry Conditions

- Mass Spectrometer: Agilent 6470 Triple Quadrupole LC/MS or equivalent
- Ionization Source: Electrospray Ionization (ESI), Positive Mode
- Gas Temperature: 300 °C
- Gas Flow: 8 L/min
- Nebulizer: 45 psi
- Sheath Gas Temperature: 350 °C
- Sheath Gas Flow: 11 L/min
- Capillary Voltage: 3500 V
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

Proposed Fragmentation Pathway Diagram

The following diagram illustrates the proposed fragmentation of the protonated **Procymidox-d5** molecule.



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Caption: Proposed fragmentation pathway of protonated **Procymidox-d5**.

Conclusion

This application note provides a comprehensive guide for the mass spectrometric analysis of **Procymidox-d5**. The predicted fragmentation pattern and MRM transitions, coupled with the detailed LC-MS/MS protocol, offer a solid foundation for method development and validation. The provided information will be valuable for researchers and analytical scientists requiring accurate and sensitive quantification of Procymidox in various applications.

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References

- 1. Procymidox-d5 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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